

what is dithiazanine iodide used for

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Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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Primary Uses and Applications

The core application of **dithiazanine iodide** is as an anthelmintic. The table below summarizes its uses and current status:

Application Category	Specific Use	Details & Status
Veterinary Anthelmintic [1] [2] [3]	Treatment of various nematode infections in dogs	Status: Previously used, now largely withdrawn or of limited use [4].
Research Chemical [2]	Study of parasitic infections (e.g., trichuriasis, strongyloidiasis)	Status: Available for research purposes only; not for human therapeutic use [2].
Other Applications [3]	Sensitizer for photographic emulsions; insecticide (not registered in the U.S.) [3]	Status: Specialized industrial and research applications.

Toxicity and Safety Profile

Dithiazanine iodide is classified as **highly toxic** [1] [3]. Its mechanism of toxicity is not fully understood but is believed to involve interference with cellular glucose absorption, disrupting energy production [1].

- **Human Lethal Dose:** The estimated lethal dose for humans is between **4–16 mg/kg** upon oral ingestion [1].
- **Toxicity Profile:** Database records classify its toxicity type as "**cardiovascular**" [4].
- **Hazard Statements:** Official hazard classifications include H300 (fatal if swallowed), H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation) [1].
- **Regulatory Information:** It is listed in the EPA Consolidated List of Lists, with specific reporting requirements for spills or releases [3].

Experimental Data and Protocols

For researchers working with this compound, the following technical data may be useful.

Physical and Chemical Properties

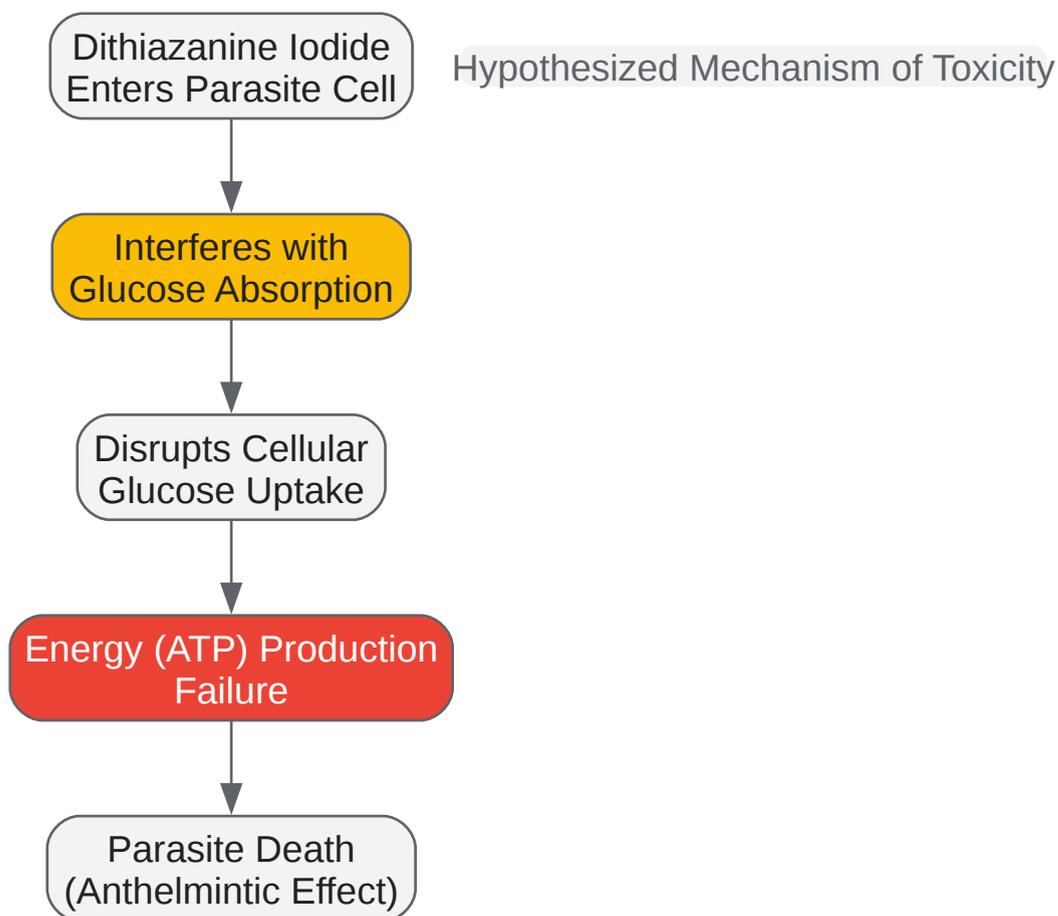
The table below summarizes key characteristics of **dithiazanine iodide**:

Property	Specification
Molecular Formula [1] [2]	C ₂₃ H ₂₃ IN ₂ S ₂
Molecular Weight [1] [2]	518.48 g/mol
Appearance [1] [2]	Green to dark green, needle-like crystals
Melting Point [1] [3]	Decomposes at 248.0°C (478.4°F)
Solubility (DMSO) [2]	16.67 mg/mL (32.15 mM)

Proposed Mechanism of Anthelmintic Action

While the exact mechanism of its antiparasitic action is not detailed in the search results, its known toxicity suggests a potential pathway. The following diagram illustrates the hypothesized mechanism based on

interference with glucose metabolism.



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Conclusion for Researchers

Dithiazanine iodide serves as a historical example of a benzothiazole-class anthelmintic. Its high toxicity profile has led to its withdrawal from widespread therapeutic use. Current research interest lies primarily in its role as a model compound or for specialized *in vitro* studies, necessitating strict safety protocols due to its significant health hazards [1] [4] [3].

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References

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3. DITHIAZANINE IODIDE - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]
4. DITHIAZANINE (PD013703, FYXWDSGGZAMYFZ- ... [probes-drugs.org]

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